

# Personal protective equipment for handling Fmoc-Met-OH-15N

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Fmoc-Met-OH-15N

Cat. No.: B3334548

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## Essential Safety and Handling Guide for Fmoc-Met-OH-15N

This guide provides crucial safety, handling, and disposal information for **Fmoc-Met-OH-15N** (CAS No. 934183-50-3), tailored for researchers, scientists, and drug development professionals. Adherence to these protocols is vital for ensuring a safe laboratory environment and maintaining the integrity of your research.

## Hazard Identification and Personal Protective Equipment (PPE)

While comprehensive toxicological properties of **Fmoc-Met-OH-15N** may not be fully established, it is classified as hazardous to the aquatic environment with long-lasting effects (Category 1).<sup>[1]</sup> Therefore, it is imperative to handle this compound with care, assuming it may cause skin and respiratory tract irritation upon contact or inhalation.<sup>[2][3]</sup>

The following personal protective equipment is mandatory to minimize exposure:

PPE Category	Item	Specification
Eye Protection	Safety Goggles	Must have side shields to protect from splashes.[1][2]
Hand Protection	Disposable Gloves	Nitrile gloves are recommended. Inspect for tears before use.
Body Protection	Laboratory Coat	A standard lab coat is required to protect clothing and skin.
Respiratory Protection	Dust Mask/Respirator	A type N95 (US) or type P1 (EN 143) dust mask is recommended when handling the powder, especially outside of a fume hood.

## Operational Plan: Safe Handling and Storage

Proper handling and storage are critical to ensure both user safety and product integrity.

### Receiving and Storage:

- Upon receipt, carefully inspect the container for any signs of damage.
- Store in a cool, dry, and well-ventilated area. Recommended storage temperature is between 2-8°C.
- Keep the container tightly closed and away from strong oxidizing agents.

### Handling Procedures:

- Preparation: Before use, allow the container to warm to room temperature to prevent condensation.
- Weighing: Whenever possible, weigh the solid compound inside a fume hood or a well-ventilated area to minimize the risk of dust inhalation. Use non-sparking tools.

- **Dissolving:** When preparing solutions, for instance in Dimethylformamide (DMF), perform this task within a fume hood.
- **General Precautions:** Avoid contact with skin, eyes, and clothing. Avoid the formation of dust and aerosols. Ensure adequate ventilation and provide an accessible safety shower and eye wash station.

## Emergency Procedures: First Aid Measures

In case of accidental exposure, follow these first aid measures immediately:

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with large amounts of water, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing and seek prompt medical attention.
Skin Contact	Remove contaminated clothing and rinse the affected skin area thoroughly with plenty of water. If irritation persists, consult a physician.
Inhalation	Move the individual to fresh air. If breathing is difficult, provide respiratory support and seek immediate medical attention.
Ingestion	Wash out the mouth with water. Do NOT induce vomiting. Seek immediate medical attention.

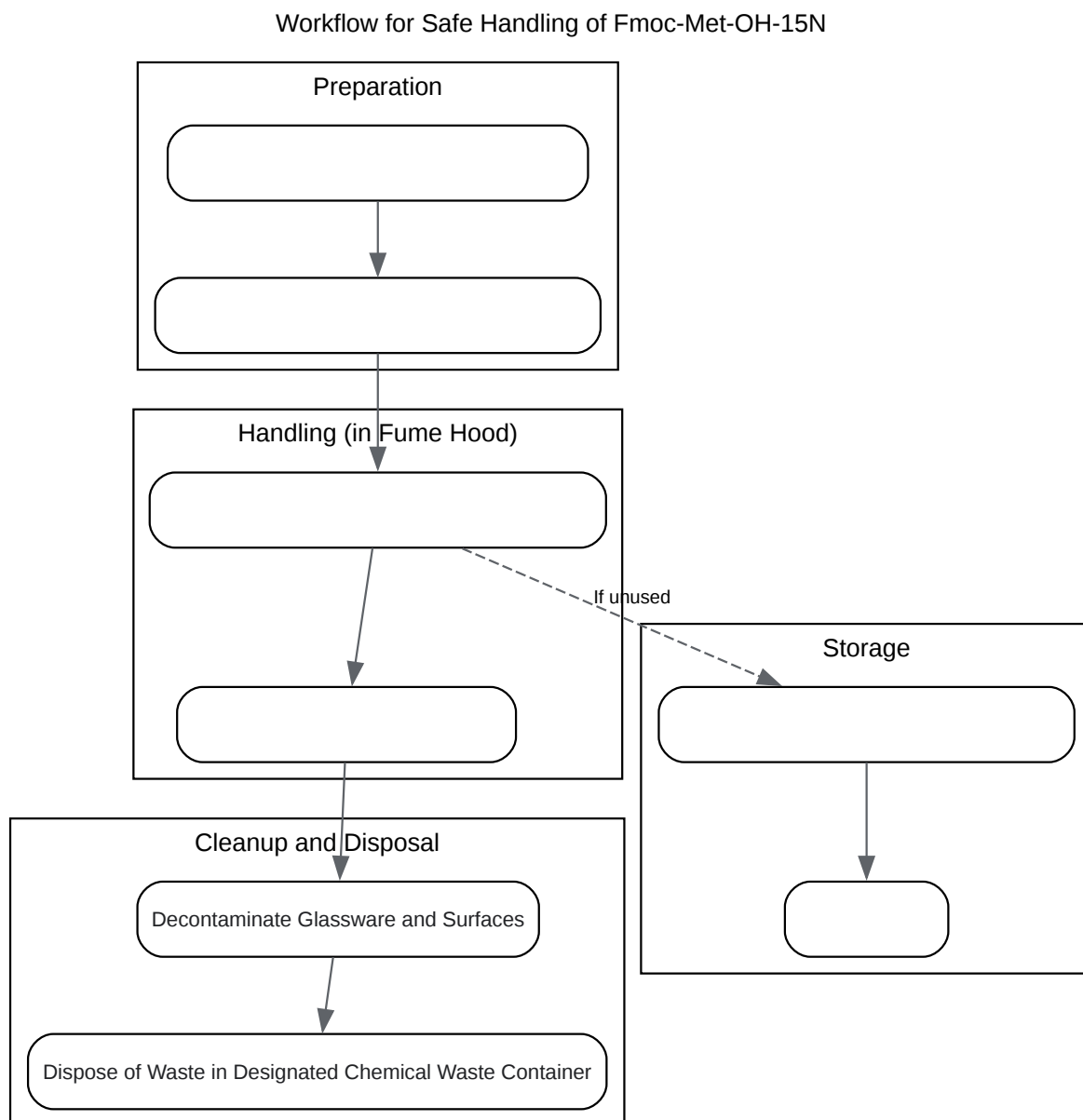
## Disposal Plan: Waste Management

Proper disposal of **Fmoc-Met-OH-15N** and its containers is crucial to prevent environmental contamination.

- **Chemical Waste:** Dispose of waste material in accordance with federal, state, and local environmental regulations. Do not allow the chemical to enter drains or water courses.

- **Spill Management:** In the event of a spill, wear full personal protective equipment. Absorb solutions with an inert liquid-binding material (e.g., diatomite, universal binders). Collect the spilled solid or absorbed material into a suitable container for disposal. Decontaminate the affected surfaces by scrubbing with alcohol.

## Experimental Workflow for Handling Fmoc-Met-OH-15N



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Caption: A flowchart illustrating the safe handling procedure for **Fmoc-Met-OH-15N**.

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